

IACS-8968 storage and handling best practices

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Compound of Interest				
Compound Name:	IACS-8968			
Cat. No.:	B15577039	Get Quote		

IACS-8968 Technical Support Center

This technical support center provides best practices for the storage and handling of **IACS-8968**, a dual inhibitor of indoleamine 2,3-dioxygenase (IDO) and tryptophan 2,3-dioxygenase (TDO). Adherence to these guidelines is crucial for ensuring the compound's stability and the reproducibility of experimental results.

Storage and Stability

Proper storage of IACS-8968 is critical to maintain its integrity. The following tables summarize the recommended storage conditions for the compound in both solid and solvent forms. Note that stability can vary between different forms of the compound (e.g., enantiomers), so always refer to the manufacturer's certificate of analysis for specific lot information.

Table 1: Storage Conditions for IACS-8968 (Solid Powder)



Form	Temperature	Duration	Additional Notes
IACS-8968 (General)	-20°C	Long-term (months to years)	Store in a dry, dark place.[1]
0 - 4°C	Short-term (days to weeks)	Store in a dry, dark place.[1]	
IACS-8968 (R- enantiomer)	-20°C	3 years	-
4°C	2 years		

Table 2: Storage Conditions for IACS-8968 Stock Solutions

Form	Temperature	Duration	Solvents
IACS-8968 (General)	-80°C	2 years	DMSO[2]
-20°C	1 year	DMSO[2]	
IACS-8968 (R- enantiomer)	-80°C	6 months	DMSO[3]
-20°C	1 month	DMSO[3]	

Experimental Protocols

Protocol 1: Preparation of a 10 mM DMSO Stock Solution

- Weighing the Compound: Accurately weigh the desired amount of IACS-8968 powder in a sterile microcentrifuge tube.
- Solvent Addition: Add the appropriate volume of high-purity, anhydrous DMSO to achieve a 10 mM concentration. For IACS-8968 with a molecular weight of 381.36 g/mol, add 262.22 μL of DMSO for every 1 mg of compound.[3]
- Dissolution: Vortex the solution until the compound is fully dissolved. If precipitation occurs, gentle warming and/or sonication can be used to aid dissolution.[2] It is recommended to use



newly opened DMSO as it is hygroscopic, and water content can affect solubility.[3]

 Aliquoting and Storage: Aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles.[3] Store the aliquots at -20°C or -80°C as recommended in Table 2.

Protocol 2: Preparation of an In Vivo Working Solution

For in vivo experiments, it is recommended to prepare the working solution fresh on the day of use.[2] The following protocol yields a 2.5 mg/mL working solution.[2]

- Initial Dilution: Start with a 25 mg/mL stock solution of IACS-8968 in DMSO.
- Co-solvent Addition (Step 1): In a sterile tube, add 100 μL of the 25 mg/mL DMSO stock solution to 400 μL of PEG300 and mix thoroughly.[2]
- Co-solvent Addition (Step 2): Add 50 μL of Tween-80 to the mixture and mix until uniform.[2]
- Final Dilution: Add 450 μL of saline to bring the final volume to 1 mL.[2] The final solvent composition will be 10% DMSO, 40% PEG300, 5% Tween-80, and 45% saline.

Signaling Pathway and Experimental Workflow

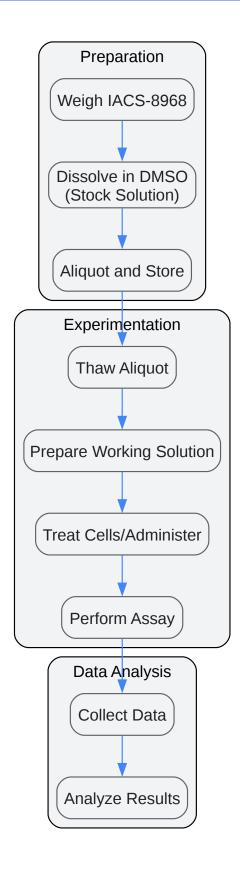
The following diagrams illustrate the targeted biological pathway of IACS-8968 and a general experimental workflow.



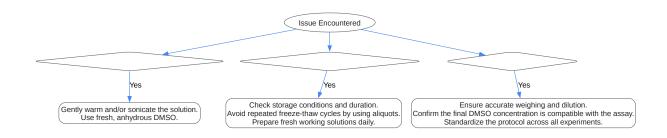
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Caption: **IACS-8968** inhibits IDO/TDO enzymes, blocking tryptophan metabolism and reducing immune suppression.









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References

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